

An In-depth Technical Guide to Divinyltetramethyldisilane: Safety, Handling, and Experimental Protocols

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Compound of Interest

Compound Name: *DIVINYLTETRAMETHYLDISILAN*
E

Cat. No.: *B073463*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and procedural information for **divinyltetramethyldisilane** (CAS No. 2627-95-4). The following sections detail the chemical and physical properties, safety hazards, proper handling and storage procedures, emergency response, and a representative experimental protocol for its synthesis.

Chemical and Physical Properties

Divinyltetramethyldisilane is a volatile and flammable organosilicon compound. Its key physical and chemical properties are summarized in the table below.

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C8H18OSi2 |
| Molecular Weight | 186.40 g/mol [1] |
| Appearance | Colorless liquid[2] |
| Boiling Point | 139 °C[1] |
| Melting Point | -99 °C[1] |
| Flash Point | 21.7 °C (71.1 °F) - closed cup[1] |
| Density | 0.809 g/mL at 25 °C[1] |
| Refractive Index | n20/D 1.411[1] |

Safety and Hazard Information

Divinyltetramethyldisilane is classified as a highly flammable liquid and vapor.[3][4][5] It is crucial to understand and mitigate the risks associated with its use.

Hazard Identification

| Hazard Class | GHS Classification | Signal Word | Hazard Statement |
|--|--------------------|-------------|---|
| Flammable Liquids | Category 2 | Danger | H225: Highly flammable liquid and vapour.[3][5] |
| Skin Corrosion/Irritation | Not Classified | - | - |
| Serious Eye Damage/Irritation | Not Classified | - | - |
| Respiratory or Skin Sensitisation | Not Classified | - | - |
| Germ Cell Mutagenicity | Not Classified | - | - |
| Carcinogenicity | Not Classified | - | - |
| Reproductive Toxicity | Not Classified | - | - |
| Specific Target Organ Toxicity (Single Exposure) | Not Classified | - | - |
| Specific Target Organ Toxicity (Repeated Exposure) | Not Classified | - | - |

Note: While not formally classified for skin and eye irritation under GHS in some SDS, other sources indicate it may cause skin and eye irritation.[6]

First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|--|
| Inhalation | Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[5][7] |
| Skin Contact | Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[7] |
| Eye Contact | Rinse with pure water for at least 15 minutes. Consult a doctor.[7] |
| Ingestion | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5][7] |

Handling, Storage, and Personal Protective Equipment

Proper handling and storage procedures are essential to ensure safety when working with **divinyltetramethyldisilane**.

Handling

- Avoid inhalation of vapor or mist.[8]
- Keep away from sources of ignition - No smoking.[3][8]
- Take measures to prevent the buildup of electrostatic charge.[3][8]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][7]
- Use only non-sparking tools.[3][7]
- Ground and bond containers when transferring material.[6][7]

- Wear appropriate personal protective equipment.
- Handle in a well-ventilated place.[\[5\]](#)

Storage

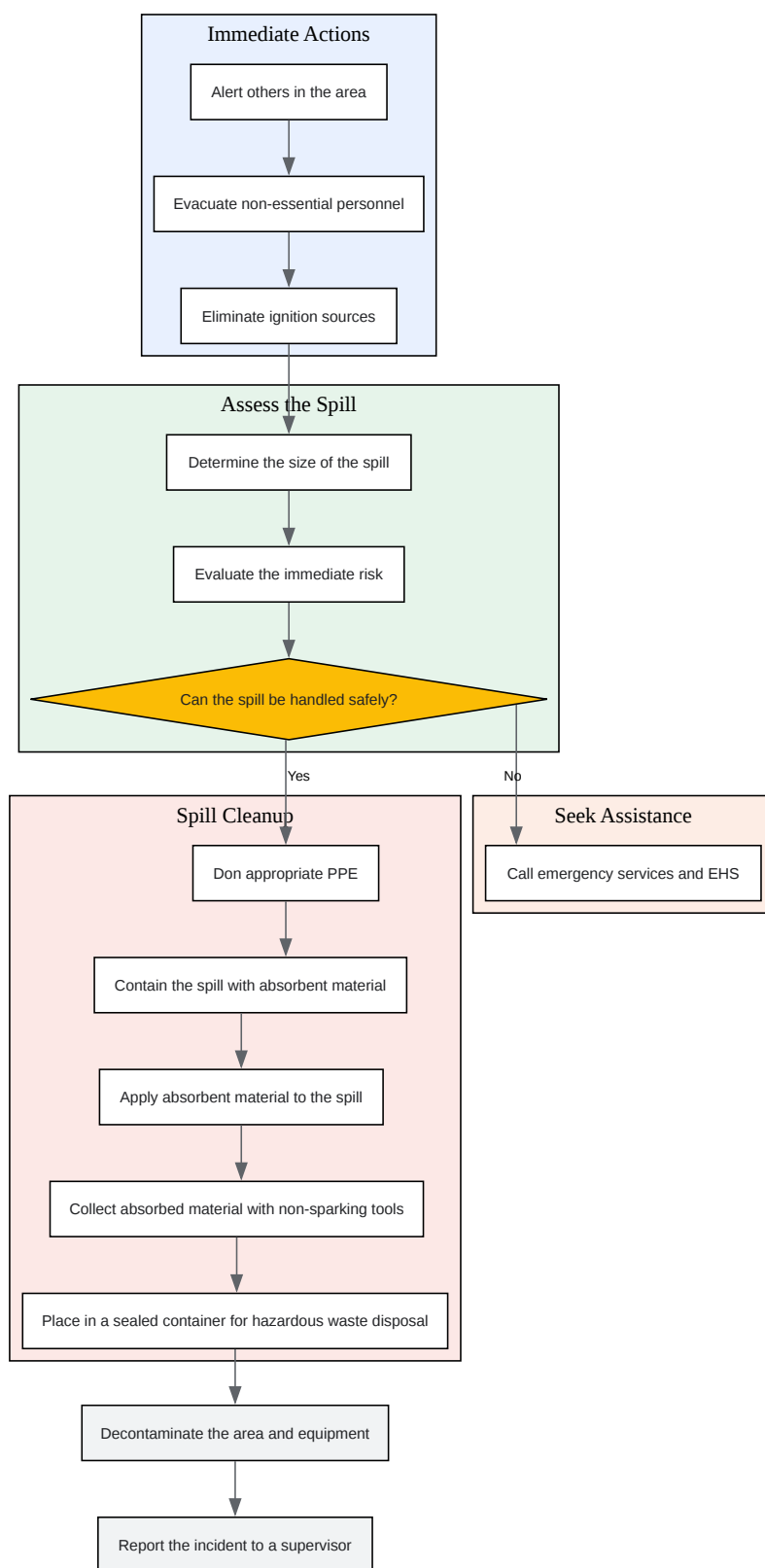
- Keep container tightly closed in a dry and well-ventilated place.[\[3\]](#)[\[8\]](#)
- Store in a cool place, away from heat and sources of ignition.
- Containers that are opened must be carefully resealed and kept upright to prevent leakage.
- Store away from incompatible materials such as oxidizing agents.

Personal Protective Equipment (PPE)

| PPE Type | Specification |
|------------------------|--|
| Eye/Face Protection | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [7] |
| Skin Protection | Wear fire/flare resistant and impervious clothing. Handle with gloves that have been inspected prior to use. [7] |
| Respiratory Protection | If exposure limits are exceeded, or irritation is experienced, use a full-face respirator with an appropriate cartridge. [7] |

Emergency Procedures: Chemical Spill Response

A prompt and appropriate response to a chemical spill is critical to minimizing harm to personnel and the environment. The following workflow outlines the general procedure for handling a **divinyltetramethyldisilane** spill.



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Caption: Workflow for responding to a chemical spill of **divinyltetramethyldisilane**.

Experimental Protocols

Divinyltetramethyldisilane is a versatile reagent in organosilicon chemistry. It is commonly used in hydrosilylation reactions and can be synthesized via a Grignard reaction.

Representative Synthesis of Divinyltetramethyldisilane via Grignard Reaction

This protocol is based on the general principles of Grignard synthesis and information from patent literature. Note: This is a representative procedure and may require optimization. All work should be conducted in a fume hood with appropriate PPE.

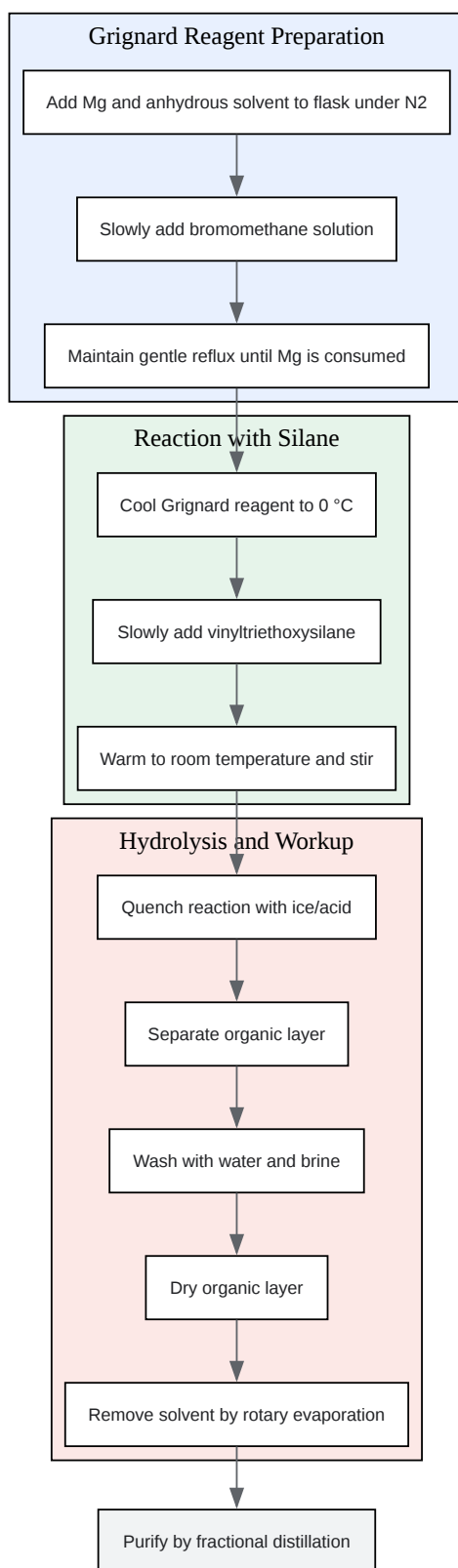
Materials:

- Magnesium turnings
- Bromomethane
- Anhydrous alkane solvent (e.g., hexane, heptane)
- Vinyltriethoxysilane
- Dry nitrogen atmosphere
- Standard laboratory glassware for air-sensitive reactions (e.g., Schlenk line, three-neck flask, dropping funnel, condenser)

Procedure:

- Grignard Reagent Preparation:
 - Set up a three-neck flask equipped with a dropping funnel, a condenser, and a nitrogen inlet.
 - Under a dry nitrogen atmosphere, add magnesium turnings to the flask.
 - Add a small amount of anhydrous alkane solvent to cover the magnesium.

- Dissolve bromomethane in the anhydrous alkane solvent and add it to the dropping funnel.
- Slowly add a small portion of the bromomethane solution to the magnesium. The reaction may need to be initiated (e.g., with a crystal of iodine or gentle heating).
- Once the reaction has started, add the remaining bromomethane solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the reaction mixture until the magnesium is consumed.
- Reaction with Vinyltriethoxysilane:
 - Cool the Grignard reagent to 0 °C.
 - Slowly add vinyltriethoxysilane to the Grignard reagent with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours.
- Hydrolysis and Workup:
 - Carefully quench the reaction by slowly adding it to a mixture of ice and a dilute acid (e.g., HCl).
 - Separate the organic layer and wash it with water and brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., MgSO₄).
 - Filter off the drying agent and remove the solvent by rotary evaporation.
- Purification:
 - Purify the crude product by fractional distillation under reduced pressure to obtain pure **divinyltetramethyldisilane**.



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Caption: Workflow for the synthesis of **divinyltetramethyldisilane** via a Grignard reaction.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Divinyltetramethyldisilane: Safety, Handling, and Experimental Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073463#divinyltetramethyldisilane-safety-handling-and-msds-information]

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